

# Degradation of Haloacetic Acids: A Comparative Analysis of Pathways

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## Compound of Interest

Compound Name: *Chlorofluoroacetic acid*

Cat. No.: *B1211338*

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Haloacetic acids (HAAs), a class of disinfection byproducts formed during water chlorination, are of significant environmental and health concern. Understanding their degradation pathways is crucial for developing effective remediation strategies. This guide provides a comparative analysis of the degradation of three common HAAs: monochloroacetic acid (MCA), dichloroacetic acid (DCA), and trichloroacetic acid (TCA), focusing on microbial, photocatalytic, and advanced oxidation processes.

## Comparative Degradation Rates

The degradation rates of HAAs are highly dependent on the specific compound and the degradation method employed. The following table summarizes key quantitative data from various experimental studies.

Haloacetic Acid	Degradation Method	Rate Constant / Half-life / Removal Efficiency	Reference
Monochloroacetic Acid (MCA)	Microbial Degradation	Readily degraded by various bacteria.	
Fenton Reaction	~22% degradation (c=0.01 mol/L).		
Photocatalytic Degradation	Half-life of 42 days (at 15°C with TiO <sub>2</sub> ).		
Dichloroacetic Acid (DCA)	Microbial Degradation	Degraded by various bacteria, often faster than MCA and TCA in drinking water systems.	
Fenton Reaction	~18.6% degradation (c=0.01 mol/L).		
Photocatalytic Degradation	Half-life of 10 days (at 15°C with TiO <sub>2</sub> ).		
Trichloroacetic Acid (TCA)	Microbial Degradation	Generally the most resistant to biodegradation among the three.	
Fenton Reaction	~5% degradation (c=0.01 mol/L).		
Photocatalytic Degradation	Half-life of 6 days (at 15°C with TiO <sub>2</sub> ).		
UV (222 nm) Irradiation	~78% degradation (0.62 mM) in 200 min.		
Thermal Degradation (Decarboxylation)	Half-life of 46 years (extrapolated to 15°C).		

# Degradation Pathways and Mechanisms

The degradation of HAAs proceeds through different mechanisms depending on the chosen technology. The following diagrams illustrate the generalized pathways for microbial, photocatalytic, and Fenton-based degradation.

## Microbial Degradation Pathway

Microbial degradation of haloacetic acids is primarily initiated by the enzymatic cleavage of the carbon-halogen bond by dehalogenases. This initial step is crucial as it removes the halogen substituent, rendering the molecule less toxic and more amenable to further metabolism.

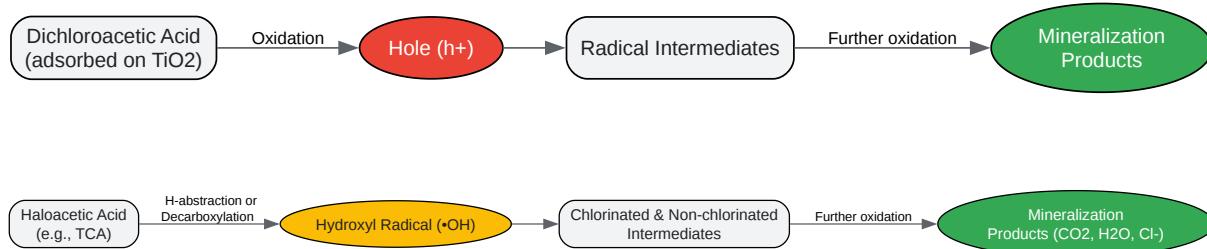


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*Microbial degradation of haloacetic acids.*

## Photocatalytic Degradation Pathway

In photocatalytic degradation, a semiconductor catalyst, typically titanium dioxide (TiO<sub>2</sub>), is activated by UV radiation to generate highly reactive species. For dichloroacetic acid, the degradation is initiated by direct attack from a photogenerated hole.



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